

In-Depth Technical Guide to 4,4-Piperidinediol Hydrochloride

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Compound of Interest

Compound Name: 4,4-Piperidinediol hydrochloride

Cat. No.: B213152

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **4,4-Piperidinediol hydrochloride**. It is intended for researchers, scientists, and professionals in drug development who utilize this compound as a key intermediate in various synthetic processes. This document outlines its fundamental characteristics, summarizes quantitative data, and presents logical workflows for its application.

Core Physical and Chemical Properties

4,4-Piperidinediol hydrochloride, also known as 4-piperidone monohydrate hydrochloride, is a synthetic organic compound widely used as an intermediate in the production of various pharmaceuticals and other organic molecules.^[1] It is a white to off-white crystalline solid.^[2]^[3] The hydrochloride salt form enhances its solubility in water and contributes to its stability.^[3] The compound is known to be hygroscopic and should be stored in a cool, dark, and dry place to prevent degradation.^[1]

Data Presentation: Physical and Chemical Properties

The following table summarizes the key quantitative data for **4,4-Piperidinediol hydrochloride**:

Property	Value	Source(s)
CAS Number	40064-34-4	[2][3][4][5]
Molecular Formula	C ₅ H ₁₂ ClNO ₂	[1][2][5]
Molecular Weight	153.61 g/mol	[1][5][6]
Appearance	White to off-white crystalline solid	[1][2][3]
Melting Point	90-99 °C (range from various sources)	[2][4][5][7][8]
185-189 °C	[1]	
Solubility	Soluble in water	[1][2][3][7]
EINECS Number	254-779-9	[2][5]
Storage Temperature	0-5 °C	[7][9]

Experimental Protocols & Synthesis

While specific experimental protocols for determining each physical property are not detailed in the provided literature, the general synthesis of **4,4-Piperidinediol hydrochloride** and its role in subsequent reactions are well-documented.

General Synthesis Overview

A common manufacturing process for **4,4-Piperidinediol hydrochloride** involves the catalytic hydrogenation of pyridine to produce 4-piperidone.[10] The resulting 4-piperidone is then reacted with hydrochloric acid and water to form the final product, 4-Piperidone Hydrochloride Monohydrate.[10] Another described synthesis route involves the reaction of piperazine with diethyl carbonate in the presence of hydrogen chloride gas.[1]

A more detailed, multi-step synthesis can be described as follows:

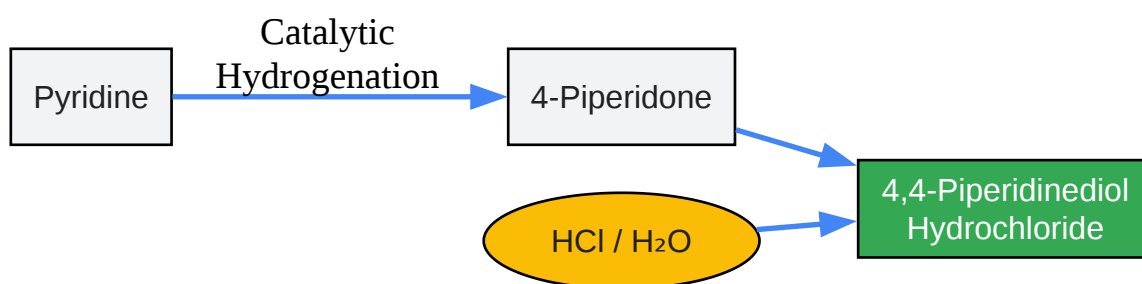
- Etherification: N-Carbethoxy-4-piperidone is reacted with trimethyl orthoformate in a fluid medium with an acid catalyst to yield N-Carbethoxy-4,4-dimethoxypiperdine.[11]

- Hydrolysis: The resulting N-Carbethoxy-4,4-dimethoxypiperidine is then hydrolyzed to produce 4,4-dimethoxypiperidine.[11]
- Formation of Hydrochloride Salt: Finally, the 4,4-dimethoxypiperidine is treated with hydrochloric acid to yield 4-Piperidone HCl Hydrate.[11]

Mandatory Visualizations

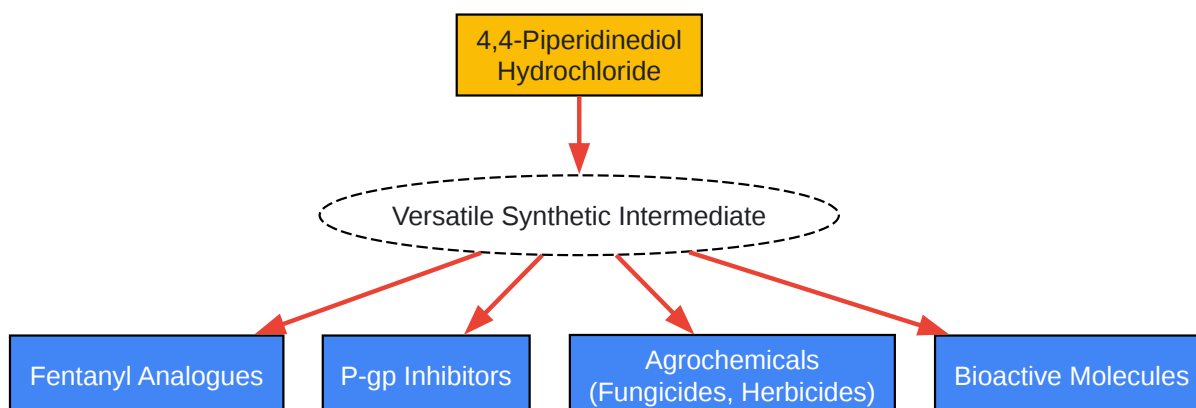
The following diagrams illustrate the chemical structure of **4,4-Piperidinediol hydrochloride** and its role in synthetic chemistry.

Caption: Chemical structure of **4,4-Piperidinediol hydrochloride**.



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Caption: Simplified synthesis workflow for **4,4-Piperidinediol hydrochloride**.



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Caption: Role of **4,4-Piperidinediol hydrochloride** as a key intermediate.

Conclusion

4,4-Piperidinediol hydrochloride is a foundational building block in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its physical properties, including its solid, crystalline nature and water solubility, make it a convenient intermediate for a variety of chemical transformations.^{[1][2][3]} The reactivity of its functional groups allows for its incorporation into a wide array of complex molecules, such as fentanyl analogues and P-gp inhibitors.^{[1][9][12]} A thorough understanding of its properties and synthetic pathways is crucial for its effective application in research and development.

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